

# A Comprehensive Technical Guide to the Physical Properties of N-acetylacetamide

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## Compound of Interest

Compound Name: *Diacetamide*

Cat. No.: *B036884*

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## Introduction

N-acetylacetamide, also known by its systematic IUPAC name N-acetylacetamide or as **diacetamide**, is an organic compound with significant relevance in various fields of chemistry, including medicinal chemistry and organic synthesis. It is structurally analogous to acetaminophen and has been investigated for its potential in the synthesis of analgesic and anti-inflammatory agents.<sup>[1]</sup> Its chemical structure features an amide functional group, which imparts versatility in chemical reactions and applications.<sup>[1]</sup> A thorough understanding of its physical properties is fundamental for its application in research and development, particularly in drug formulation and synthetic chemistry. This guide provides a detailed overview of the core physical properties of N-acetylacetamide, methodologies for their determination, and expected spectroscopic data.

## Core Physical and Chemical Properties

The fundamental physical and chemical identifiers for N-acetylacetamide are summarized in the table below, providing a quick reference for researchers.

Property	Value
IUPAC Name	N-acetylacetamide
Synonyms	Diacetamide, Acetamide, N-acetyl-
CAS Number	625-77-4
Molecular Formula	C <sub>4</sub> H <sub>7</sub> NO <sub>2</sub>
Molecular Weight	101.105 g/mol
Appearance	White to off-white crystalline powder/solid.[1][2]
Melting Point	75.5 - 81.0 °C
Boiling Point	222 - 237 °C
Density	1.0890 g/cm <sup>3</sup>

## Solubility Profile

N-acetylacetamide's solubility is a critical parameter for its use in various chemical applications. Due to the presence of polar functional groups, it can engage in hydrogen bonding, influencing its solubility in different solvents.[1]

Solvent	Solubility	Rationale
Water	Moderately Soluble	The presence of polar amide and carbonyl groups allows for hydrogen bonding with water molecules. <a href="#">[1]</a> <a href="#">[2]</a>
Ethanol	Soluble	A polar protic solvent that can effectively solvate N-acetylacetamide. <a href="#">[1]</a> <a href="#">[2]</a>
Acetone	Soluble	A polar aprotic solvent capable of dissolving N-acetylacetamide. <a href="#">[1]</a>
Hexane	Limited Solubility	As a non-polar solvent, hexane is not effective at solvating the polar N-acetylacetamide molecule. <a href="#">[1]</a>

The solubility of N-acetylacetamide is also dependent on the temperature of the solution and the presence of other solutes or impurities.[\[1\]](#)

## Spectroscopic Data Summary

Spectroscopic analysis is essential for the structural elucidation and confirmation of N-acetylacetamide. While a comprehensive public database of its spectra is not readily available, the expected spectral characteristics can be predicted based on its molecular structure.

Technique	Expected Observations
$^1\text{H}$ NMR	Signals corresponding to the methyl protons and the N-H proton. The chemical shifts would be influenced by the electronegativity of the adjacent atoms.
$^{13}\text{C}$ NMR	Resonances for the methyl carbons and the carbonyl carbons. The carbonyl carbons would appear significantly downfield.
Infrared (IR)	Characteristic absorption bands for the N-H bond, C=O (carbonyl) groups, and C-N bonds.
Mass Spec.	A molecular ion peak corresponding to the molecular weight of N-acetylacetamide, along with fragmentation patterns characteristic of its structure.

## Experimental Protocols

Detailed and standardized experimental protocols are crucial for obtaining reliable and reproducible data on the physical properties of N-acetylacetamide.

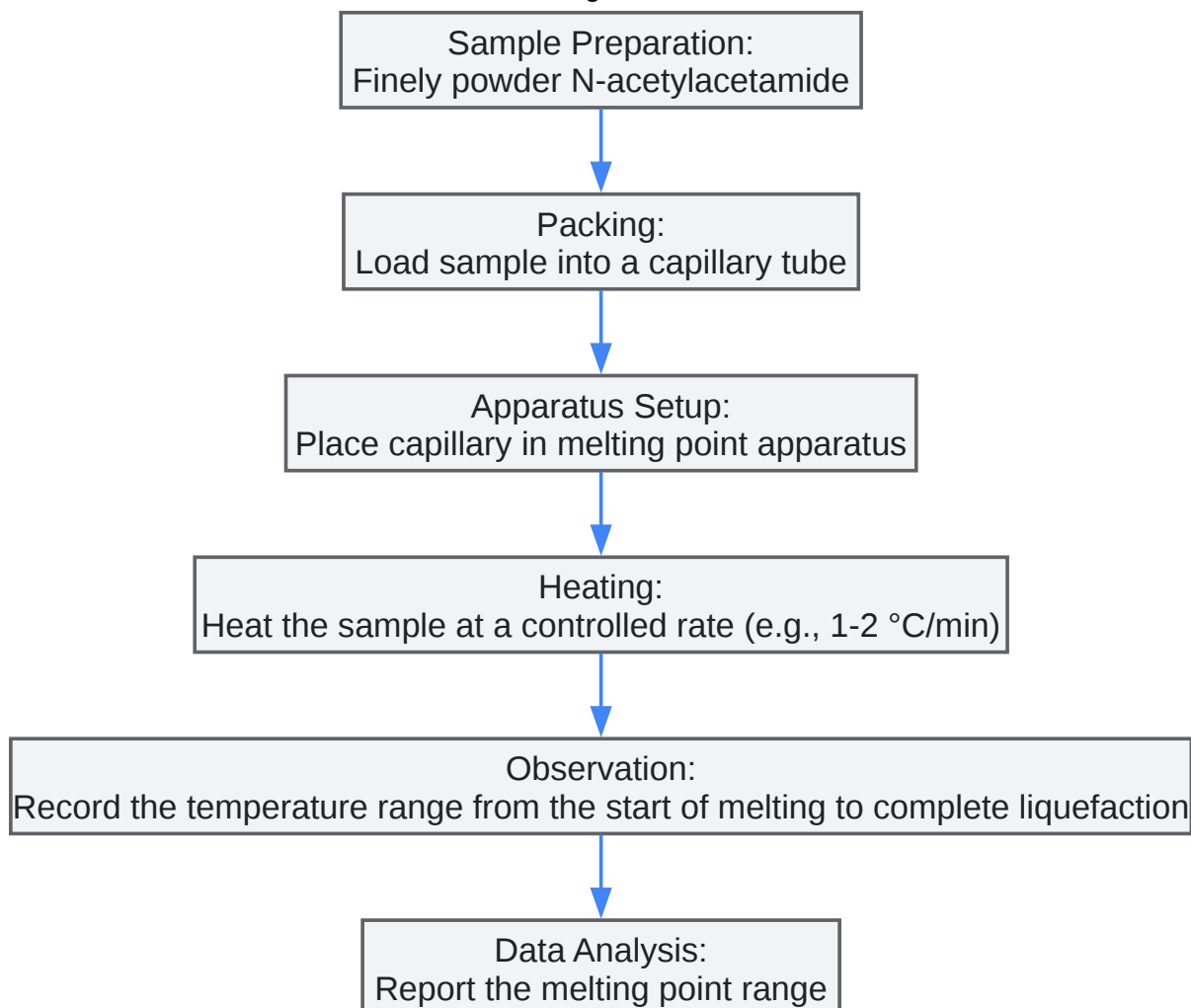
### Melting Point Determination

The melting point of a solid is a key indicator of its purity. A sharp melting point range typically signifies a pure compound, while a broad range often indicates the presence of impurities.<sup>[1]</sup>

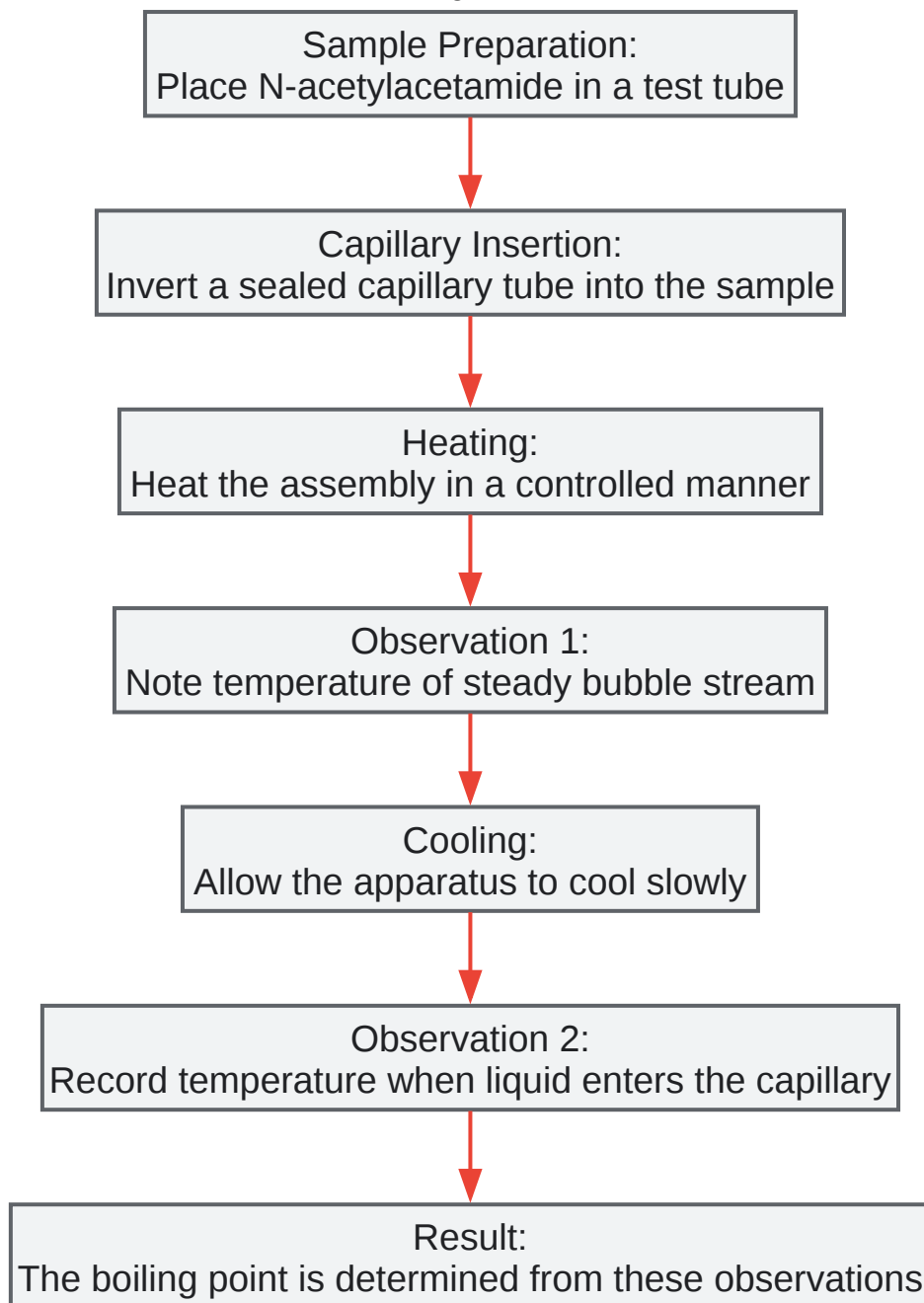
Methodology:

- A small, finely powdered sample of N-acetylacetamide is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded as the melting point range.<sup>[3]</sup>

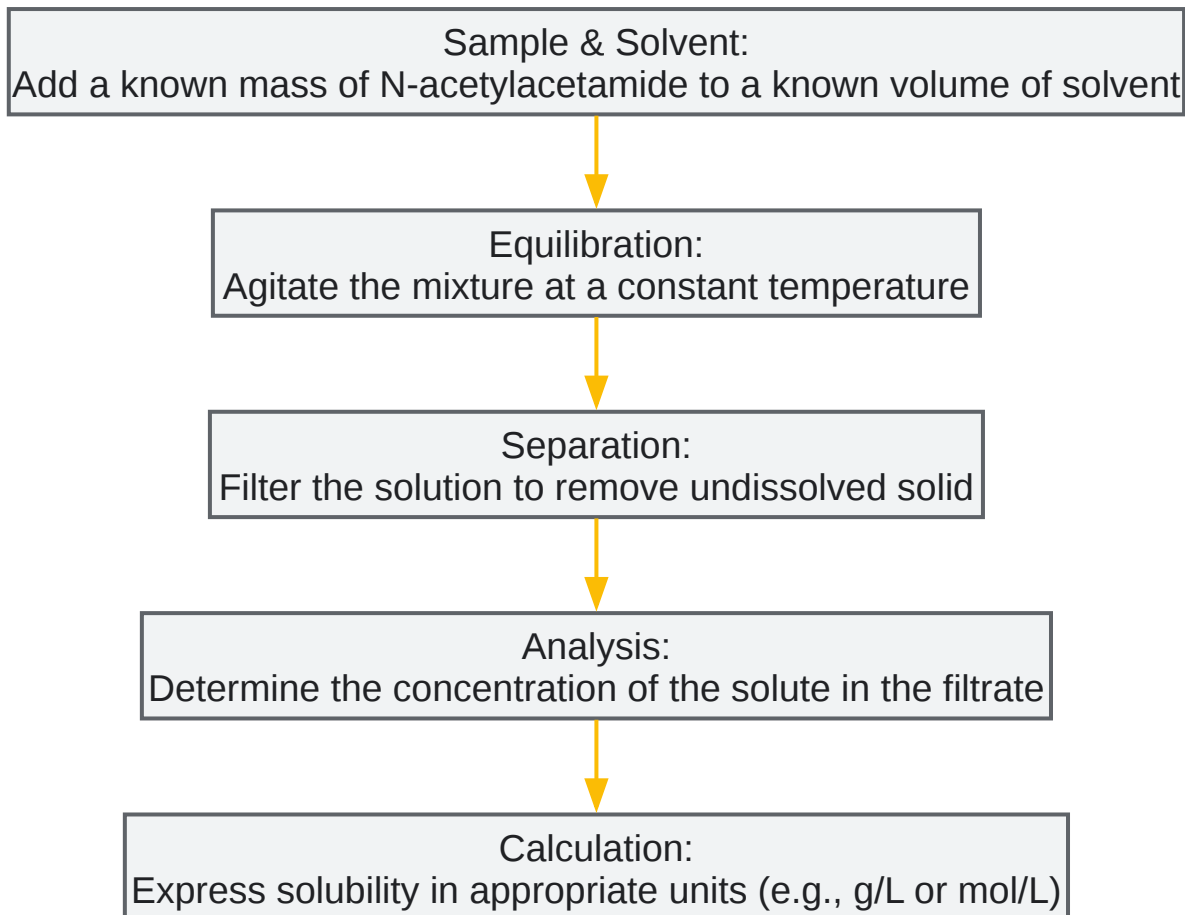
## Workflow for Melting Point Determination

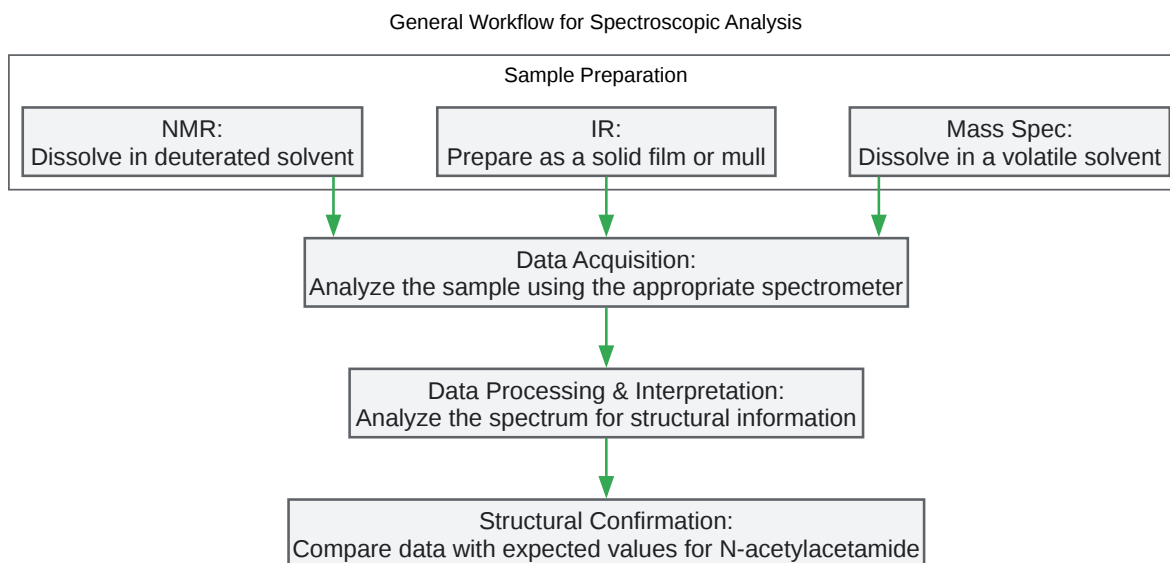


## Workflow for Boiling Point Determination



## Workflow for Solubility Determination





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## References

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